

# Myristyl linoleate CAS number and molecular weight

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## Compound of Interest

Compound Name: *Myristyl linoleate*

Cat. No.: B15548296

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## Myristyl Linoleate: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise summary of the core physicochemical properties of **myristyl linoleate**. While this compound is a fatty acid ester, publicly available data regarding its specific biological activities, associated signaling pathways, and detailed experimental protocols are limited. The information presented herein is based on available chemical database entries.

## Core Physicochemical Data

The fundamental identifiers and properties of **myristyl linoleate** are summarized below.

Property	Value	Source
CAS Number	914926-09-3	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	476.82 g/mol	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>32</sub> H <sub>60</sub> O <sub>2</sub>	<a href="#">[2]</a>

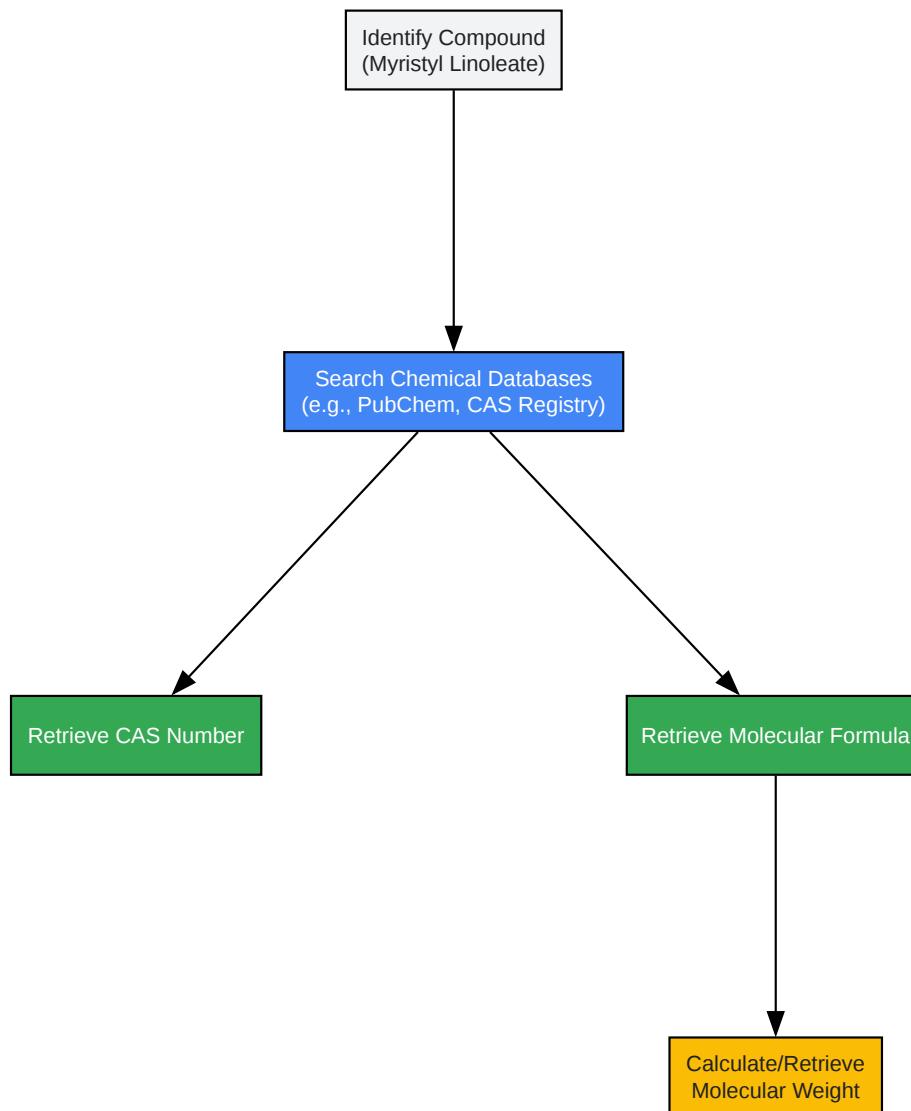
## Experimental Protocols and Signaling Pathways

A comprehensive search of scientific literature and chemical databases did not yield specific, detailed experimental protocols for the synthesis, purification, or analysis of **myristyl linoleate**. Furthermore, no information was found detailing its involvement in any biological signaling pathways.

Research on structurally similar fatty acid esters, such as myristyl myristate and myristyl nicotinate, is more extensive. For instance, myristyl myristate is utilized in cosmetic formulations for its emollient properties, and its biocatalytic synthesis has been described. Myristyl nicotinate functions as a prodrug for topical delivery of nicotinic acid, with established reversed-phase HPLC methods for its analysis in dermatological preparations. However, it is crucial to note that these protocols are specific to those compounds and not directly applicable to **myristyl linoleate** without independent validation.

## Logical Relationship Diagram

The following diagram illustrates the logical relationship for obtaining the fundamental properties of a chemical compound like **myristyl linoleate**, a process that was followed for the data presented in this guide.



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Caption: Workflow for retrieving basic chemical identifiers.

In conclusion, while the fundamental chemical identifiers for **myristyl linoleate** are well-established, there is a notable absence of in-depth technical data, including experimental

protocols and biological pathway information, in the public domain. Researchers interested in this compound would likely need to develop and validate their own methodologies for its study.

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## References

- 1. Myristyl linoleate | CAS 914926-09-3 | LGC Standards [lgcstandards.com]
- 2. researchgate.net [researchgate.net]
- 3. Myristyl linoleate | C32H60O2 | CID 56935937 - PubChem [pubchem.ncbi.nlm.nih.gov]
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